

Avutometinib renal impairment pharmacokinetics

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Compound Focus: Avutometinib

CAS No.: 946128-88-7

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What is Known About Dosing and Elimination

The table below summarizes the available information on **avutometinib** and defactinib relevant to renal function.

Aspect	Avutometinib & Defactinib Combination
Official Dosage Recommendation	No dosage adjustment provided for patients with renal dysfunction [1].
Available Pharmacokinetic (PK) Data	No formal PK study in renal impairment has been conducted; data is labeled as "not available" [1].
Known Elimination Pathway	Not explicitly stated for avutometinib. For defactinib, human mass balance data is unavailable, but a <i>survey of oncology drugs</i> suggests that drugs with low renal excretion of the unchanged molecule (<10%) may have a lower priority for dedicated renal studies [2].
Dialysis Data	Data not available [1].

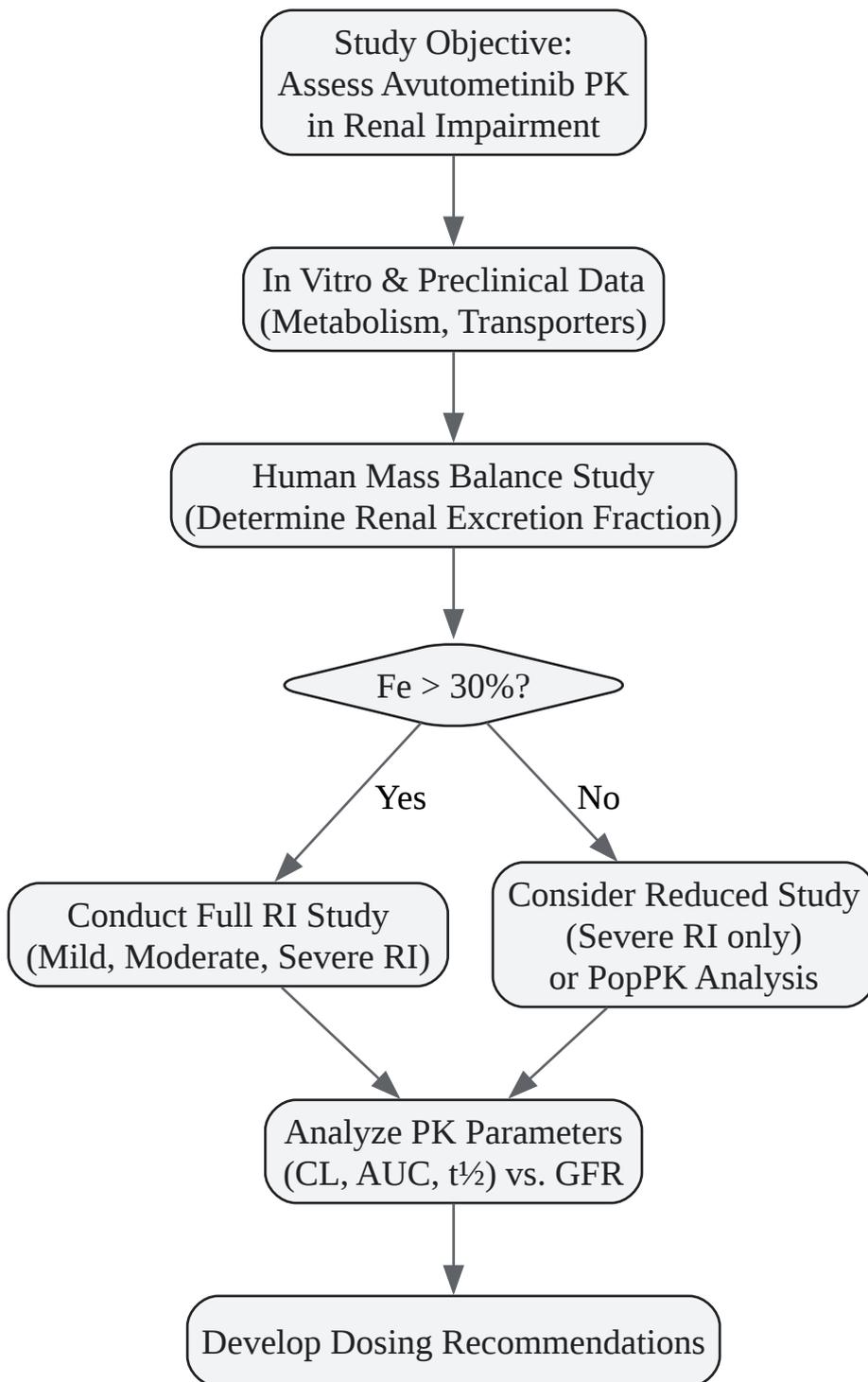
Research and Regulatory Context

The lack of data aligns with broader patterns in oncology drug development. A survey of 29 small-molecule oncology drugs found that for drugs with low renal excretion (<10% of the unchanged drug in urine), the impact of renal impairment is often evaluated using alternative methods rather than dedicated pharmacokinetic studies [2].

Regulatory guidance requires renal studies for drugs with significant renal elimination. When renal excretion is low, a **full study** may not be required, and a **reduced study** in severe impairment can suffice [2]. The available information suggests **avutometinib** and defactinib may fall into this category.

Suggested Experimental Approach for Researchers

In the absence of formal data, you can design experiments to fill this knowledge gap. The following diagram outlines a potential high-level workflow for investigating the pharmacokinetics of **avutometinib** in renal impairment.



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Key Experimental Protocols and Considerations:

- **Study Design:** A dedicated pharmacokinetic study should enroll participants grouped by renal function, typically categorized using the Chronic Kidney Disease (CKD) staging system (e.g., normal,

mild, moderate, severe impairment) [3] [2]. A "reduced study" design focusing only on patients with severe renal impairment or end-stage renal disease (ESRD) may be sufficient if renal excretion is minimal [2].

- **Population PK (PopPK) Analysis:** As an alternative or supplement, a PopPK analysis can be integrated into ongoing clinical trials. This method uses sparse PK samples from a large patient population to quantify the effect of covariates, including estimated glomerular filtration rate (eGFR), on drug clearance [2].
- **Key Parameters to Monitor:** The primary parameters for comparison are **clearance (CL)**, **area under the curve (AUC)**, and **elimination half-life ($t_{1/2}$)** across different renal function groups [4] [2]. A sigmoid Emax model has been used to describe the continuous relationship between molecular weight and pharmacokinetic alterations for some drugs, which could serve as a reference model [4].
- **Critical Data for Interpretation:** A **human mass balance study** (often using ^{14}C -radiolabeled drug) is crucial. It determines the fraction of the drug excreted unchanged in urine (f_e), which is the primary indicator of whether renal impairment is likely to affect the drug's pharmacokinetics [2].

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